

accessing the safety data sheet for 3,5-Dibromobenzene-1,2-diamine

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Compound of Interest

Compound Name: 3,5-Dibromobenzene-1,2-diamine

Cat. No.: B072946

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A Technical Guide to the Safe Handling of 3,5-Dibromobenzene-1,2-diamine

This guide provides an in-depth overview of the safety data for **3,5-Dibromobenzene-1,2-diamine** (CAS No. 1575-38-8), designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a comprehensive understanding of the compound's properties and associated hazards.

Chemical and Physical Properties

The fundamental physical and chemical properties of **3,5-Dibromobenzene-1,2-diamine** are summarized below. These characteristics are essential for the proper handling, storage, and use of the compound in a laboratory setting.

Property	Value	Reference
CAS Number	1575-38-8	[1][2]
Molecular Formula	C ₆ H ₆ Br ₂ N ₂	[1][2]
Molecular Weight	265.93 g/mol	[1][2]
Appearance	White to light yellow crystalline powder	[1]
Solubility	Soluble in organic solvents like ethanol and chloroform; insoluble in water.	[1]
InChI Key	BABDSAMUOCWCNS-UHFFFAOYSA-N	[1][2]
Canonical SMILES	C1=C(C=C(C(=C1N)N)Br)Br	[1]

Hazard Identification and Classification

3,5-Dibromobenzene-1,2-diamine is classified with several hazards according to the Globally Harmonized System (GHS). The pictograms and hazard statements provide a clear warning of the potential risks associated with this chemical.[1]

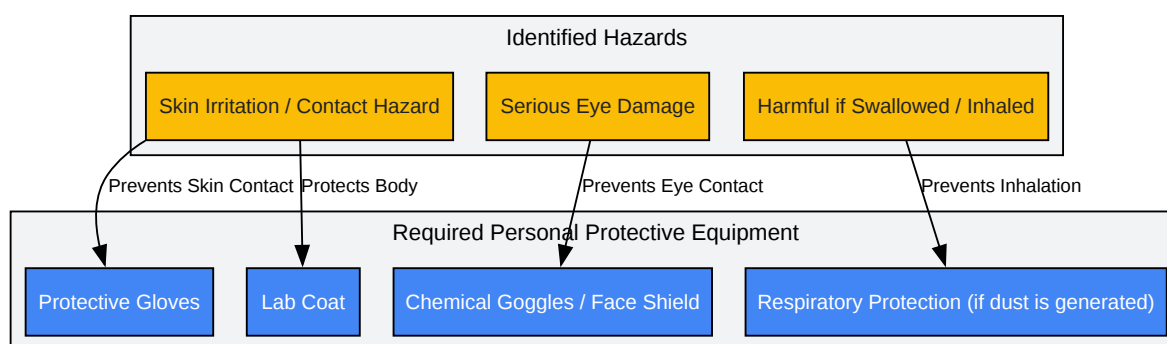
Pictogram	GHS Classification	Hazard Statement Codes	Description
Corrosive, Irritant	Acute Toxicity, Oral (Category 3/4); Acute Toxicity, Dermal (Category 4); Skin Irritation (Category 2); Serious Eye Damage (Category 1); Skin Sensitization (Category 1)	H301, H302, H312, H315, H317, H318	Toxic or harmful if swallowed. Harmful in contact with skin. Causes skin irritation and may cause an allergic skin reaction. Causes serious eye damage.[1][2]

Experimental Protocols

Detailed procedures for the safe handling and use of **3,5-Dibromobenzene-1,2-diamine** are crucial to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound. The following diagram illustrates the relationship between the identified hazards and the required personal protective equipment.



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Figure 1: Hazard and required PPE relationship.

Handling and Storage

Handling:

- Do not handle until all safety precautions have been read and understood.[3]
 - Ensure adequate ventilation in the work station.[3]
 - Avoid breathing dust, mist, or spray.[3]
 - Wear appropriate personal protective equipment, including gloves and eye/face protection.[3]
- [4]

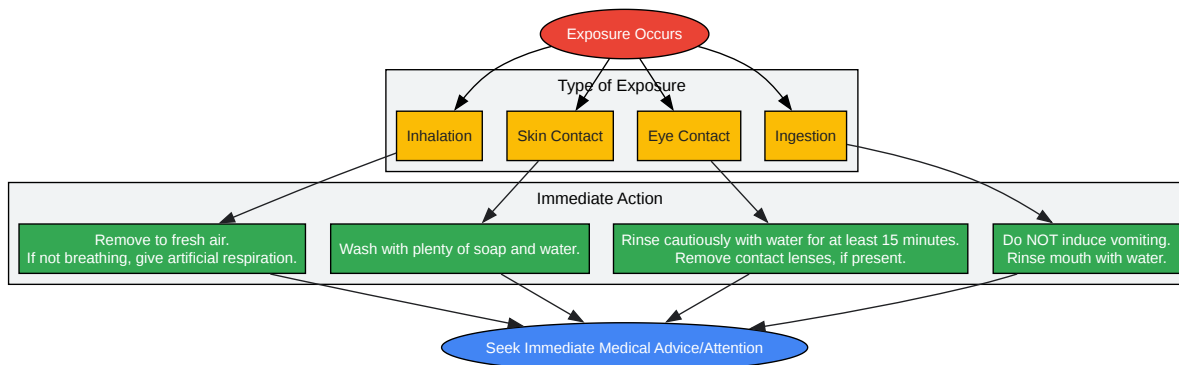
- Wash hands thoroughly after handling.[4]

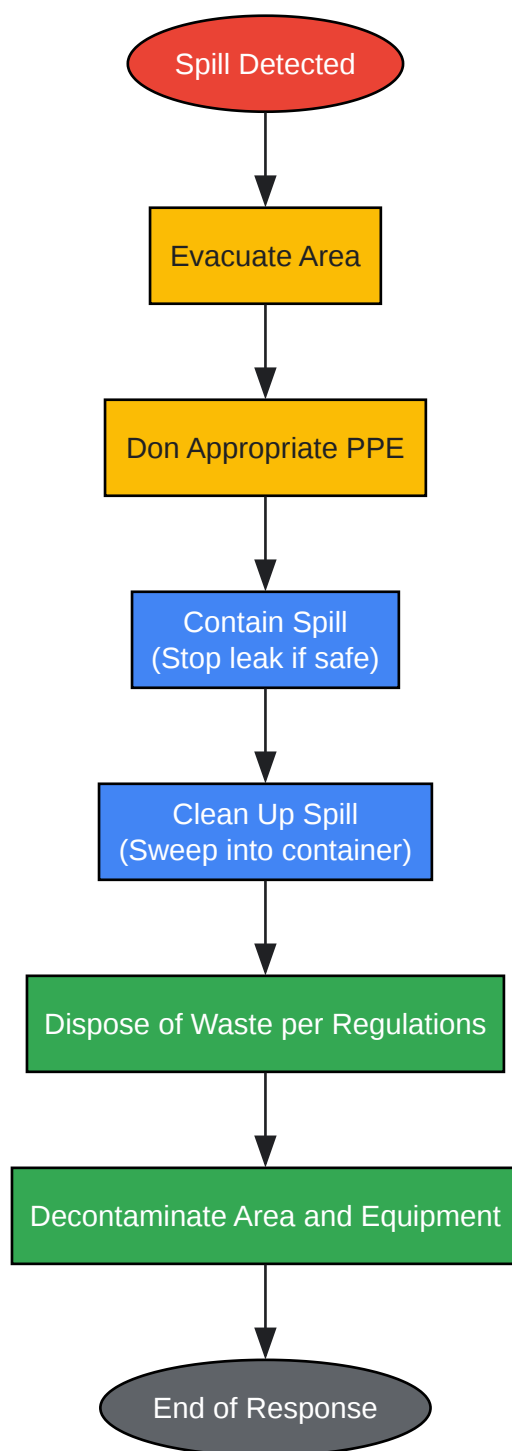
Storage:

- Keep the container tightly closed when not in use.[3][4]
- Store in a dry, cool, and well-ventilated area.[3][4]
- Keep away from heat, sparks, and open flames.[3][4]
- Incompatible materials include strong acids, strong bases, and strong oxidizing agents.[3]

First Aid Measures

In case of exposure, immediate action is required. The following flowchart outlines the initial first aid steps.





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References

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